

Agatholal (CAS 3650-31-5): A Review of Currently Available Scientific Information

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Compound of Interest

Compound Name:	Agatholal
Cat. No.:	B1151938

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Researchers, scientists, and drug development professionals seeking an in-depth technical guide on **Agatholal** (CAS 3650-31-5) will find a notable scarcity of detailed scientific literature. Despite its identification and presence in several natural sources, comprehensive studies elucidating its biological activities, mechanisms of action, and associated signaling pathways are not publicly available at this time. This document summarizes the existing information and highlights the significant gaps in the current understanding of this diterpenoid.

Agatholal, also known as Contortolal, is a naturally occurring diterpenoid. It has been identified in various plant species, including *Pinus yunnanensis*, and has also been reported in *Apis* (bees) and *Calocedrus formosana* (Taiwan incense-cedar)[1][2].

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Agatholal** is presented in the table below. This information is compiled from various chemical databases and supplier information.

Property	Value	Source
CAS Number	3650-31-5	[1] [2] [3] [4]
Molecular Formula	C ₂₀ H ₃₂ O ₂	[1] [2] [3]
Molecular Weight	304.5 g/mol	[1] [2] [3]
IUPAC Name	(1S,4aR,5S,8aR)-5-[(E)-5-hydroxy-3-methylpent-3-enyl]-1,4a-dimethyl-6-methylidene-3,4,5,7,8,8a-hexahydro-2H-naphthalene-1-carbaldehyde	[1]
Synonyms	Contortolal	[1]
Physical Description	Powder	[2]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2]

Biological Activity and Toxicological Profile

Currently, there is a significant lack of specific data on the biological activities of isolated **Agatholal**. While some sources suggest its potential use in laboratory settings for studying enzyme kinetics and metabolic pathways, and as a potential lead compound in drug discovery, these claims are not substantiated by published experimental studies^[3].

General biological activities, such as antimicrobial, anti-inflammatory, and anticancer effects, have been attributed to extracts of plants known to contain diterpenoids, but these activities have not been specifically linked to **Agatholal** itself. Without dedicated research on the purified compound, it is not possible to provide quantitative data such as IC₅₀ values or to describe any specific mechanism of action.

Consequently, information regarding the toxicology of **Agatholal** is also unavailable.

Experimental Protocols

The absence of published research investigating the biological effects of **Agatholal** means that there are no detailed experimental protocols to report. Methodologies for potential future studies, such as cytotoxicity assays (e.g., MTT assay), enzyme inhibition assays, and various in vivo and in vitro models for assessing anti-inflammatory, anticancer, or antimicrobial activity, would need to be developed.

Signaling Pathways and Mechanisms of Action

A thorough search of scientific databases reveals no information on the signaling pathways modulated by **Agatholal** or its specific molecular mechanisms of action. Therefore, the mandatory requirement to create diagrams of signaling pathways, experimental workflows, or logical relationships using Graphviz (DOT language) cannot be fulfilled due to the lack of underlying data.

Conclusion

Agatholal (CAS 3650-31-5) is a chemically defined diterpenoid with known natural sources. However, its biological and pharmacological properties remain largely unexplored. The current body of scientific literature does not contain the necessary data to construct an in-depth technical guide that meets the specified requirements for quantitative data, detailed experimental protocols, and visualizations of signaling pathways. Further research is required to elucidate the potential therapeutic applications and mechanisms of action of this compound. Professionals in drug development and research should be aware that any investigation into **Agatholal** would be entering a largely uncharted area of natural product chemistry and pharmacology.

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References

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